The Chlorothiazole Moiety: A Privileged Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name:	*(5-Chlorothiazol-2-yl)methanamine hydrochloride*
CAS No.:	*1187932-87-1*
Cat. No.:	*B1378184*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

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Abstract

The chlorothiazole moiety, a seemingly simple heterocyclic scaffold, has emerged as a cornerstone in medicinal chemistry, underpinning the development of a diverse array of therapeutic agents. While its historical significance is rooted in the discovery of thiazide diuretics, the role of this structural motif has expanded dramatically, demonstrating significant potential in oncology, infectious diseases, and inflammatory conditions. This technical guide provides a comprehensive exploration of the multifaceted biological activities of chlorothiazole-containing compounds. We will delve into the intricate mechanisms of action, explore the nuanced structure-activity relationships that govern their potency and selectivity, and provide detailed experimental protocols for their synthesis and evaluation. This guide is intended to serve as a valuable resource for researchers and drug development professionals, offering

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insights to facilitate the rational design of novel therapeutics built upon the versatile chlorothiazole core.

The Chlorothiazole Scaffold: Physicochemical Properties and Synthetic Strategies

The thiazole ring, a five-membered heterocycle containing sulfur and nitrogen atoms, is a prominent feature in numerous bioactive natural products and synthetic compounds.[1] The introduction of a chlorine atom to this scaffold imparts significant alterations to its physicochemical properties, including lipophilicity, electronic distribution, and metabolic stability, which in turn profoundly influence its biological activity.

Physicochemical Characteristics

The presence of the electronegative chlorine atom on the thiazole ring generally increases the lipophilicity of the molecule, which can enhance its ability to cross cellular membranes and interact with hydrophobic pockets of target proteins. The position of the chlorine atom is critical in modulating the electronic properties of the ring, influencing its reactivity and ability to participate in non-covalent interactions with biological targets.

Table 1: Physicochemical Properties of Chlorothiazide

Property	Value	Source
Molecular Weight	295.7 g/mol	[2]
Appearance	White crystalline powder	[2]
Melting Point	342.5°C	[2]
Solubility	Very slightly soluble in water; readily soluble in dilute aqueous sodium hydroxide	[3]
pKa	6.85, 9.45	

General Synthetic Approaches

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The synthesis of chlorothiazole derivatives is most famously exemplified by the Hantzsch thiazole synthesis. This versatile method typically involves the condensation of a thioamide with an α-haloketone. For the synthesis of specifically 2-chlorothiazole derivatives, a common starting material is 2-aminothiazole, which can be converted to the 2-chloro analogue via a Sandmeyer-type reaction.

Experimental Protocol: General Synthesis of 2-Chlorothiazole Derivatives

This protocol outlines a general, two-step procedure for the synthesis of a 2-chlorothiazole derivative from a corresponding 2-aminothiazole precursor.

Step 1: Diazotization of 2-Aminothiazole Derivative

- Dissolve the 2-aminothiazole derivative (1.0 eq) in a suitable acidic medium (e.g., concentrated hydrochloric acid) at 0-5 °C with constant stirring.
- Slowly add a solution of sodium nitrite (1.1 eq) in water dropwise, maintaining the temperature below 5 °C.
- Continue stirring the reaction mixture at this temperature for 30-60 minutes to ensure complete formation of the diazonium salt.

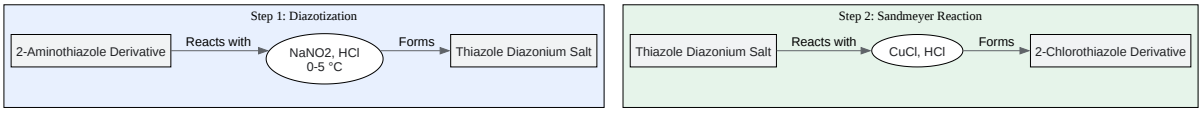
Step 2: Sandmeyer Reaction with Copper(I) Chloride

- In a separate flask, prepare a solution of copper(I) chloride (1.2 eq) in concentrated hydrochloric acid.
- Slowly add the freshly prepared diazonium salt solution from Step 1 to the copper(I) chloride solution at 0-5 °C.
- Allow the reaction mixture to warm to room temperature and stir for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into ice-water and extract the product with a suitable organic solvent (e.g., ethyl acetate).

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- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired 2-chlorothiazole derivative.

Characterization: The final product should be characterized by spectroscopic methods such as ^{1}H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity.



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Figure 1. General workflow for the synthesis of a 2-chlorothiazole derivative.

Anticancer Activity: Targeting Key Oncogenic Pathways

The chlorothiazole scaffold has emerged as a privileged structure in the design of novel anticancer agents.[4] Its derivatives have been shown to exert their antiproliferative effects through the inhibition of various key enzymes and signaling pathways crucial for cancer cell growth, survival, and metastasis.[5]

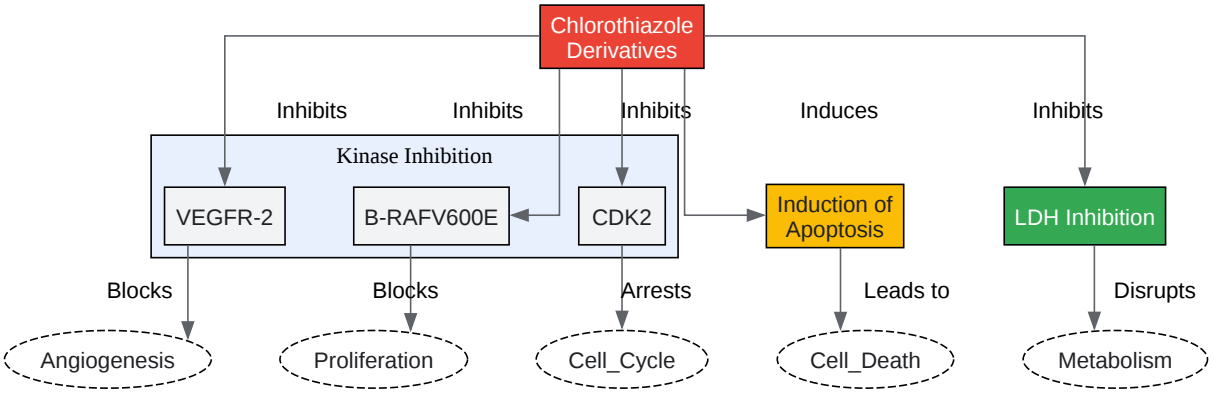
Mechanism of Action: A Multi-pronged Attack on Cancer Cells

Chlorothiazole-containing compounds exhibit a diverse range of anticancer mechanisms, often acting as potent enzyme inhibitors.

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- Kinase Inhibition: A significant number of chlorothiazole derivatives have been developed as inhibitors of protein kinases, which are critical regulators of cellular signaling pathways frequently dysregulated in cancer.[2]
    - VEGFR-2 Inhibition: Some derivatives have demonstrated potent inhibitory activity against Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key mediator of angiogenesis. By blocking VEGFR-2, these compounds can stifle the formation of new blood vessels that supply tumors with essential nutrients, thereby inhibiting tumor growth.[2] For instance, one study reported a thiazole derivative with an IC50 value of 0.15 µM against VEGFR-2.[2]
    - B-RAFV600E Inhibition: Thiazole derivatives have also been identified as inhibitors of the B-RAFV600E mutant kinase, a common driver of melanoma. One compound exhibited an impressive IC50 of 23.1 ± 1.2 nM against this target.[2]
    - Other Kinases: The inhibitory activity of chlorothiazole derivatives extends to other kinases implicated in cancer, including Casein Kinase II (CK2), Ataxia Telangiectasia and Rad3-related (ATR) kinase, and Cyclin-Dependent Kinase 2 (CDK2).[2][6][7] Inhibition of these kinases can disrupt the cell cycle, induce apoptosis, and sensitize cancer cells to other therapies.[6]
- Induction of Apoptosis: Many thiazole-based compounds have been shown to induce programmed cell death, or apoptosis, in cancer cells.[6] This can be achieved by interfering with DNA, stimulating cell cycle arrest, and modulating the expression of pro- and anti-apoptotic proteins like the Bcl-2 family.[6][8]
- Inhibition of Other Enzymes: The anticancer activity of chlorothiazole derivatives is not limited to kinase inhibition. For example, some compounds have been found to inhibit lactate dehydrogenase (LDH), an enzyme crucial for the altered metabolic state of many cancer cells known as the Warburg effect.[9]

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Figure 2. Diverse anticancer mechanisms of chlorothiazole derivatives.

Structure-Activity Relationship (SAR) Insights

The anticancer potency of chlorothiazole derivatives is highly dependent on the nature and position of substituents on the thiazole ring and any appended moieties.

Table 2: Structure-Activity Relationship of Anticancer Chlorothiazole Derivatives

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Compound ID	R1 Group (at C4 of thiazole)	R2 Group (at C2 of thiazole)	Target	IC50 (μM)	Reference
4c	4-Hydroxyphenyl	Hydrazinylidene- (3-bromo-4-hydroxybenzylidene)	MCF-7 cells	2.57 ± 0.16	[2]
4c	4-Hydroxyphenyl	Hydrazinylidene- (3-bromo-4-hydroxybenzylidene)	HepG2 cells	7.26 ± 0.44	[2]
4c	4-Hydroxyphenyl	Hydrazinylidene- (3-bromo-4-hydroxybenzylidene)	VEGFR-2	0.15	[2]
GQSAR Study	Hydrophobic groups	-	General Anticancer	Potentiates activity	[4]

A group-based quantitative structure-activity relationship (GQSAR) analysis of benzothiazole derivatives revealed that the presence of hydrophobic groups at the R1 position potentiates anticancer activity.[4]

Antimicrobial Activity: A Renewed Weapon Against Drug Resistance

The rise of antimicrobial resistance necessitates the development of novel therapeutic agents with unique mechanisms of action.[10] The chlorothiazole scaffold has demonstrated significant promise in this arena, with derivatives exhibiting potent activity against a range of bacterial and fungal pathogens.[11]

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Mechanism of Action: Disrupting Microbial Viability

The antimicrobial action of chlorothiazole derivatives is thought to be multifactorial. Their amphiphilic nature may facilitate their insertion into microbial cell membranes, leading to membrane disruption, leakage of cellular contents, and ultimately cell death.[11] Specific molecular targets have also been proposed. For instance, docking studies suggest that some thiazole derivatives may inhibit the E. coli MurB enzyme, which is involved in peptidoglycan biosynthesis, a critical component of the bacterial cell wall.[1] For antifungal activity, inhibition of 14α-lanosterol demethylase, a key enzyme in ergosterol biosynthesis, is a likely mechanism.[1]

Structure-Activity Relationship (SAR) for Antimicrobial Activity

The antimicrobial efficacy of chlorothiazole derivatives is significantly influenced by the substituents on the thiazole ring.

Table 3: Antibacterial Activity of 2,5-Disubstituted 4-Thiazolidinones

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Compound	R (at C2-imino)	R' (at C5-arylidene)	Zone of Inhibition (mm) vs. S. aureus (200 µg/ml)	Zone of Inhibition (mm) vs. E. coli (200 µg/ml)	Reference
6a	3-chloro-4-fluorophenyl	4-hydroxyphenyl	18	16	[6]
6b	3-chloro-4-fluorophenyl	2-chlorophenyl	17	15	[6]
7a	4-chlorophenyl	4-hydroxyphenyl	16	14	[6]
Standard (Ciprofloxacin)	-	-	25	22	[6]

SAR studies have revealed that the presence of a fluoro group in addition to a chloro group on the phenylimino moiety at the 2-position of a 4-thiazolidinone ring can have a marked influence on antibacterial activity.[6]

Antiviral and Anti-inflammatory Potential

Beyond their anticancer and antimicrobial properties, chlorothiazole derivatives have also shown promise as antiviral and anti-inflammatory agents.

Antiviral Activity

Thiazole-containing compounds have demonstrated a broad spectrum of antiviral activities against various viruses, including hepatitis B virus (HBV), influenza A virus, and human immunodeficiency virus (HIV).[8][12][13] The mechanisms of action are virus-specific but often involve the inhibition of key viral enzymes or processes such as viral entry, replication, or release.[7][14] For example, 2-hydroxybenzoyl-N-(5-chlorothiazol-2-yl)amide is a potent and selective inhibitor of hepatitis B replication with an EC50 of 0.33 µM.[12]

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Anti-inflammatory Activity

The anti-inflammatory potential of the chlorothiazole scaffold is an area of growing interest.[8] Derivatives have been shown to inhibit key enzymes in the inflammatory cascade, such as cyclooxygenase (COX) and lipoxygenase (LOX).[15][16] For example, pyrazole sulfonamide derivatives incorporating a 2-chlorothiazole moiety have shown potent dual inhibitory activity against COX-2 and 5-LOX, with IC50 values of 0.4 µM and 4.96 µM, respectively.[5]

Table 4: Anti-inflammatory Activity of Diarylthiazole Derivatives

Compound	R Group	COX-1 IC50 (µM)	COX-2 IC50 (µM)	15-LOX IC50 (µM)	Reference
7a	Phenyl	6.30	1.71	5.41	[15]
7b	4-Methylphenyl	4.80	0.98	3.98	[15]
Celecoxib	-	>100	0.04	-	[15]

Conclusion and Future Perspectives

The chlorothiazole moiety has unequivocally established itself as a versatile and privileged scaffold in medicinal chemistry. Its journey from a key component of diuretics to a foundational element in the design of anticancer, antimicrobial, antiviral, and anti-inflammatory agents highlights its remarkable adaptability. The insights into the mechanisms of action and structure-activity relationships presented in this guide underscore the vast potential for the rational design of novel and highly potent therapeutic agents. Future research should focus on elucidating the precise molecular targets for the less-understood biological activities, optimizing the pharmacokinetic and pharmacodynamic properties of lead compounds, and exploring the potential of chlorothiazole derivatives in combination therapies. The continued exploration of this remarkable scaffold promises to yield a new generation of medicines to address some of the most pressing challenges in human health.

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